

Application Notes and Protocols for Bupranolol Stock Solution

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Compound of Interest

Compound Name: *Bupranolol*

Cat. No.: *B7906536*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Bupranolol is a non-selective β -adrenoceptor antagonist with competitive properties, showing no intrinsic sympathomimetic activity.[1][2] Its potency is comparable to that of propranolol.[2] Due to its pharmacological profile, **bupranolol** is a valuable tool in cardiovascular research and drug development. Accurate and reproducible experimental results rely on the correct preparation and storage of **bupranolol** stock solutions. These application notes provide detailed protocols for the preparation and storage of **bupranolol** solutions to ensure their stability and efficacy for in vitro and in vivo studies.

Data Presentation: Solubility and Storage

For consistent experimental outcomes, understanding the solubility and stability of **bupranolol** in various solvents is crucial. The following tables summarize the quantitative data for **bupranolol** solubility and recommended storage conditions for stock solutions.

Table 1: **Bupranolol** Solubility

Solvent	Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	≥ 25 mg/mL (91.99 mM)[3], Soluble to 100 mM	Sonication is recommended to aid dissolution.
Ethanol	Soluble to 100 mM	
Water	0.143 mg/mL	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (9.20 mM)	Yields a clear solution.
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (9.20 mM)	Yields a clear solution.
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (9.20 mM)	

Table 2: **Bupranolol** Stock Solution Storage Recommendations

Storage Temperature	Duration	Recommendations
-80°C	Up to 6 months, Up to 1 year	Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month	Suitable for short-term storage. Aliquot to prevent multiple freeze-thaw cycles.
4°C	Up to 1 week	For frequent use.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Bupranolol Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **bupranolol** in DMSO, a common solvent for in vitro studies.

Materials:

- **Bupranolol** powder (MW: 271.78 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing Bupranolol:** Accurately weigh out a specific amount of **bupranolol** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.718 mg of **bupranolol**.
- **Solvent Addition:** Add the appropriate volume of DMSO to the weighed **bupranolol**. For the example above, add 1 mL of DMSO.
- **Dissolution:** Vortex the mixture thoroughly until the **bupranolol** is completely dissolved. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can lead to product inactivation, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.
- **Storage:** Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Protocol 2: Preparation of Bupranolol Formulation for In Vivo Studies

This protocol provides a method for preparing a **bupranolol** solution suitable for in vivo experiments, based on a common solvent mixture.

Materials:

- **Bupranolol**
- Dimethyl Sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline solution (sterile)
- Sterile tubes
- Vortex mixer

Procedure:

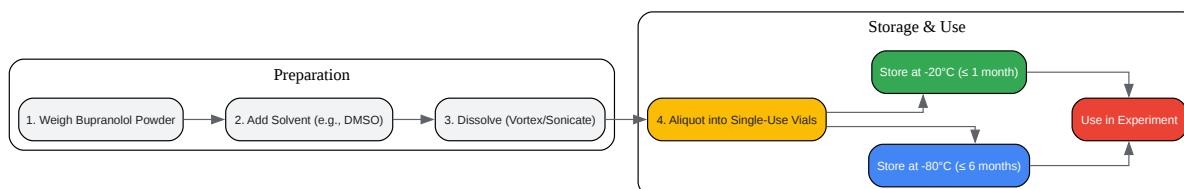
This protocol is based on a final formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. The final concentration of **bupranolol** in this example is 2.5 mg/mL.

- Prepare a Concentrated Stock (if necessary): Depending on the desired final concentration, it may be necessary to first prepare a more concentrated stock solution in DMSO. For example, a 25 mg/mL stock in DMSO can be prepared.
- Solvent Mixing: For a 1 mL final working solution, add the solvents sequentially:
 - To 400 μ L of PEG300, add 100 μ L of a 25 mg/mL **bupranolol** in DMSO stock solution and mix thoroughly.
 - Add 50 μ L of Tween-80 to the mixture and mix again until uniform.
 - Add 450 μ L of saline to bring the total volume to 1 mL.
- Final Mixing: Vortex the final solution until it is clear and homogenous.
- Use: It is recommended to prepare this working solution fresh on the day of use for in vivo experiments.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for preparing and storing a **bupranolol** stock solution.



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Caption: Workflow for **Bupranolol** Stock Solution Preparation and Storage.

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